

A Comprehensive Spectroscopic Guide to 2-Amino-4-hydroxy-5-methoxybenzoic acid

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Compound of Interest

Compound Name: 2-Amino-4-hydroxy-5-methoxybenzoic acid

CAS No.: 63407-32-9

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Introduction

2-Amino-4-hydroxy-5-methoxybenzoic acid is a substituted aromatic compound of significant interest in medicinal chemistry and drug development. As a derivative of aminobenzoic acid, it serves as a versatile building block in the synthesis of various heterocyclic systems and pharmacologically active molecules. Accurate structural elucidation and characterization are paramount for ensuring the purity, identity, and quality of this compound in research and development settings. This technical guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—as applied to the structural verification of **2-Amino-4-hydroxy-5-methoxybenzoic acid**. The narrative emphasizes the causality behind experimental choices and integrates theoretical principles with practical, field-proven protocols.

Molecular Structure and Spectroscopic Correlation

The foundation of any spectral analysis is a thorough understanding of the molecule's structure. The functional groups and unique electronic environment of each atom in **2-Amino-**

4-hydroxy-5-methoxybenzoic acid directly influence its interaction with different forms of electromagnetic radiation, giving rise to its characteristic spectra.

The key structural features for spectroscopic analysis are:

- **Aromatic Ring:** A penta-substituted benzene ring. The substitution pattern dictates the chemical shifts and coupling constants of the aromatic protons in ^1H NMR.
- **Functional Groups:**
 - **Carboxylic Acid (-COOH):** Exhibits characteristic signals in both IR (O-H and C=O stretching) and NMR (a deshielded proton and a distinct carbon signal).
 - **Amine (-NH₂):** Shows N-H stretching vibrations in IR and its protons are observable in ^1H NMR.
 - **Hydroxyl (-OH):** Displays a characteristic O-H stretching band in the IR spectrum and a labile proton signal in ^1H NMR.
 - **Methoxy (-OCH₃):** Gives rise to a sharp singlet in the ^1H NMR spectrum and a distinct signal in the ^{13}C NMR spectrum, along with C-O stretching in the IR spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution.^[1] It provides detailed information about the carbon-hydrogen framework of a molecule. For **2-Amino-4-hydroxy-5-methoxybenzoic acid**, both ^1H and ^{13}C NMR are essential for unambiguous characterization.

Predicted ^1H and ^{13}C NMR Spectral Analysis

While a definitive experimental spectrum is the gold standard, a predicted analysis based on established chemical shift principles and data from analogous structures provides a robust framework for interpretation.^[1] The following predictions are based on the analysis of structurally similar compounds like 4-aminobenzoic acid derivatives and methoxy-substituted benzoic acids.^{[2][3][4][5]}

The numbering scheme used for NMR assignment is as follows:

Figure 1. Chemical structure of **2-Amino-4-hydroxy-5-methoxybenzoic acid**.

2.1.1 Predicted ^1H NMR Data

The ^1H NMR spectrum is expected to show distinct signals for the aromatic protons, the methoxy group protons, and the exchangeable protons of the amine, hydroxyl, and carboxylic acid groups.

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale and Notes
H-3	~6.5 - 6.7	Singlet (s)	1H	This proton is ortho to the electron-donating -NH ₂ and -OH groups, causing a significant upfield shift.
H-6	~7.2 - 7.4	Singlet (s)	1H	This proton is ortho to the electron-withdrawing -COOH group and para to the -NH ₂ group, resulting in a downfield shift relative to H-3.
-OCH ₃	~3.8 - 4.0	Singlet (s)	3H	Methoxy group protons typically appear as a sharp singlet in this region.
-NH ₂	~4.0 - 5.5	Broad Singlet (br s)	2H	The chemical shift is variable and depends on solvent, concentration, and temperature. The signal may be broad due to quadrupole

broadening and exchange.

-OH (Phenolic)	~8.5 - 9.5	Broad Singlet (br s)	1H
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The phenolic proton is acidic and its signal is often broad. Its position is highly dependent on the solvent and concentration.

-COOH	~11.0 - 13.0	Broad Singlet (br s)	1H
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The carboxylic acid proton is highly deshielded and appears far downfield. The signal is typically broad.

2.1.2 Predicted ^{13}C NMR Data

The ^{13}C NMR spectrum will provide information on all eight unique carbon environments in the molecule.

Carbon Assignment	Predicted Chemical Shift (δ , ppm)	Rationale and Notes
C-1 (-COOH)	~168 - 172	The carbonyl carbon of the carboxylic acid is significantly deshielded.
C-2	~105 - 110	This carbon is attached to the electron-withdrawing -COOH group but shielded by the ortho -NH ₂ group.
C-3	~115 - 120	This carbon is attached to a proton and is influenced by the adjacent substituents.
C-4	~145 - 150	This carbon is attached to the electron-donating -OH group, causing a downfield shift.
C-5	~140 - 145	This carbon is attached to the electron-donating -OCH ₃ group, resulting in a downfield shift.
C-6	~110 - 115	This carbon is attached to a proton and is influenced by the adjacent substituents.
-OCH ₃	~55 - 60	The methoxy carbon signal is characteristic and appears in this upfield region.
C (ipso to -NH ₂)	~135 - 140	The carbon atom directly bonded to the amino group.

Experimental Protocol: NMR Spectroscopy

This protocol outlines the standard procedure for obtaining high-quality NMR spectra for a solid organic compound.

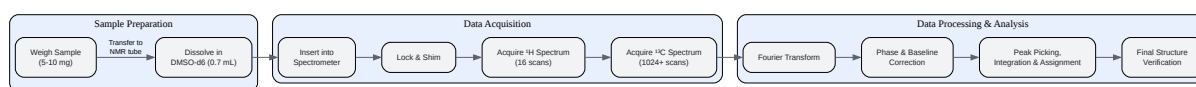
Rationale for Solvent Selection: Deuterated dimethyl sulfoxide (DMSO-d₆) is an excellent choice for this compound. Its high polarity effectively dissolves the polar analyte, and its ability to form hydrogen bonds helps in observing the exchangeable protons (-NH₂, -OH, -COOH), which might otherwise exchange too rapidly in solvents like D₂O or CD₃OD.[6][7]

Step-by-Step Methodology:

- Sample Preparation: Accurately weigh approximately 5-10 mg of **2-Amino-4-hydroxy-5-methoxybenzoic acid**.
- Dissolution: Transfer the solid into a clean, dry NMR tube. Add approximately 0.6-0.7 mL of DMSO-d₆.
- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal reference (δ 0.00 ppm). Modern spectrometers can also reference the residual solvent peak (for DMSO-d₆, $\delta \approx 2.50$ ppm for ¹H and $\delta \approx 39.52$ ppm for ¹³C).[8]
- Homogenization: Cap the NMR tube and gently agitate or vortex until the sample is completely dissolved. A brief sonication may aid dissolution if necessary.
- Spectrometer Setup: Insert the NMR tube into the spectrometer.
- Locking and Shimming: Lock the spectrometer onto the deuterium signal of the solvent. Perform automated or manual shimming to optimize the magnetic field homogeneity, which is critical for achieving high resolution.
- ¹H NMR Acquisition:
 - Acquire a standard one-dimensional ¹H NMR spectrum.
 - Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
 - Collect 8 to 16 scans for a good signal-to-noise ratio.
- ¹³C NMR Acquisition:
 - Acquire a proton-decoupled ¹³C NMR spectrum.

- This experiment requires more scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C . A longer relaxation delay (2-5 seconds) is often used.
- Data Processing: Fourier transform the acquired Free Induction Decay (FID) data. Phase the spectrum and perform baseline correction. Integrate the ^1H NMR signals and pick the peaks for both ^1H and ^{13}C spectra.

Visualization: NMR Analysis Workflow



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Figure 2. Experimental workflow for NMR analysis.

Infrared (IR) Spectroscopy

FTIR spectroscopy is a rapid and sensitive technique used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.^[9]

Characteristic Absorption Bands

The IR spectrum of **2-Amino-4-hydroxy-5-methoxybenzoic acid** will be complex, but key functional groups have predictable absorption regions. The interpretation is based on data from similar aminobenzoic acids.^{[10][11][12]}

Vibrational Mode	Expected Wavenumber (cm ⁻¹)	Intensity	Functional Group
O-H Stretch (Carboxylic Acid)	3300 - 2500	Broad	-COOH
N-H Stretch (Amine)	3500 - 3300	Medium	-NH ₂
O-H Stretch (Phenol)	3400 - 3200	Broad	-OH
C-H Stretch (Aromatic)	3100 - 3000	Medium-Weak	Ar-H
C-H Stretch (Aliphatic)	3000 - 2850	Medium	-OCH ₃
C=O Stretch (Carboxylic Acid)	1710 - 1680	Strong	-COOH
C=C Stretch (Aromatic)	1620 - 1580	Medium-Strong	Ar C=C
C-O Stretch	1320 - 1210	Strong	Ar-O, C-O

Experimental Protocol: IR Spectroscopy (KBr Pellet Method)

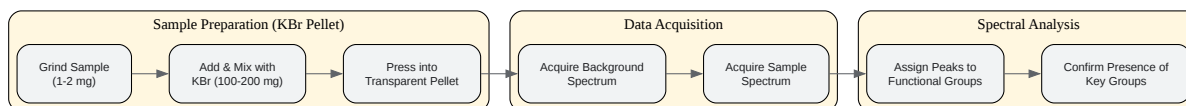
Rationale for Method Choice: The KBr pellet method is a classic and reliable technique for obtaining high-quality IR spectra of solid samples.^[13] It minimizes scattering effects and produces sharp, well-defined peaks by dispersing the analyte in an IR-transparent matrix.^[14]

Step-by-Step Methodology:

- Sample Preparation: Grind approximately 1-2 mg of **2-Amino-4-hydroxy-5-methoxybenzoic acid** into a very fine powder using an agate mortar and pestle.^[13]
- Matrix Mixing: Add approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) to the mortar. KBr is hygroscopic and must be kept dry to avoid a broad water absorption band in the spectrum.

- **Homogenization:** Gently but thoroughly mix and grind the sample and KBr together until a uniform, fine powder is obtained.
- **Pellet Pressing:** Transfer the mixture to a pellet die. Place the die into a hydraulic press and apply pressure (typically 7-10 tons) for several minutes to form a thin, transparent, or translucent pellet.
- **Background Spectrum:** Place the empty sample holder in the FTIR spectrometer and run a background scan. This is crucial to subtract the spectral contributions of atmospheric CO₂ and water vapor.
- **Sample Analysis:** Place the KBr pellet in the sample holder and acquire the IR spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- **Data Analysis:** Identify the major absorption bands and assign them to the corresponding functional groups.

Visualization: IR Analysis Workflow



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Figure 3. Experimental workflow for KBr pellet FTIR analysis.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and, through fragmentation analysis, valuable structural information. For a polar, non-volatile molecule like **2-Amino-4-hydroxy-5-methoxybenzoic acid**, electrospray ionization (ESI) is the most suitable technique.^{[15][16]}

Expected Molecular Ions and Fragmentation

ESI is a soft ionization technique that typically generates protonated $[M+H]^+$ or deprotonated $[M-H]^-$ molecular ions with minimal fragmentation in the source.^{[16][17]} Tandem MS (MS/MS) can then be used to induce fragmentation and gain further structural insight.^[18]

Molecular Weight: 183.16 g/mol

Expected Ions:

- Positive Ion Mode (ESI+): The primary ion observed would be the protonated molecule, $[M+H]^+$ at m/z 184.1. Protonation could occur at the amino group or the carbonyl oxygen.^[19]
- Negative Ion Mode (ESI-): The deprotonated molecule, $[M-H]^-$ at m/z 182.1, would be formed by the loss of the acidic carboxylic proton.^[20]

Plausible Fragmentation Pathways (from $[M+H]^+$):

- Loss of H_2O (m/z 166.1): A common fragmentation for molecules with a carboxylic acid group.
- Loss of CO_2 (m/z 138.1): Decarboxylation is a characteristic fragmentation of benzoic acids.
- Loss of CH_3 followed by CO (m/z 141.1): A more complex rearrangement and fragmentation pathway.

Experimental Protocol: ESI-MS

Rationale for Method Choice: ESI is ideal for polar, thermally labile compounds, allowing for their ionization directly from a solution phase into the gas phase for mass analysis.^{[15][18]} It provides excellent molecular weight information.

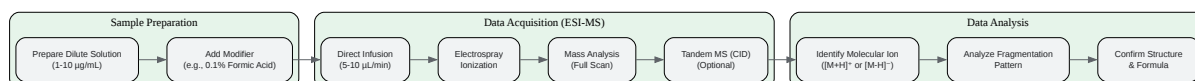
Step-by-Step Methodology:

- Sample Preparation: Prepare a dilute solution of the sample (approx. 1-10 $\mu\text{g/mL}$) in a suitable solvent system. A mixture like 50:50 methanol:water or 50:50 acetonitrile:water is common.
- Acid/Base Modifier: To promote ionization, a small amount of an acid (e.g., 0.1% formic acid) is added for positive ion mode, or a base (e.g., 0.1% ammonium hydroxide) for negative ion

mode.

- Infusion: The solution is introduced into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- Ionization: A high voltage is applied to the capillary tip, creating a fine spray of charged droplets. A heated drying gas (e.g., nitrogen) assists in solvent evaporation.
- Mass Analysis (Full Scan): The generated ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight). A full scan is performed over a relevant m/z range (e.g., m/z 50-500) to detect the molecular ion.
- Tandem MS (MS/MS) (Optional):
 - The molecular ion of interest (e.g., m/z 184.1) is mass-selected.
 - The selected ion is subjected to collision-induced dissociation (CID) with an inert gas (e.g., argon) in a collision cell.
 - The resulting fragment ions are mass-analyzed to produce the MS/MS spectrum.
- Data Analysis: Determine the exact mass of the molecular ion to confirm the elemental composition. Analyze the fragmentation pattern to corroborate the proposed structure.

Visualization: MS Analysis Workflow



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Figure 4. Experimental workflow for ESI-MS analysis.

Integrated Spectral Interpretation

The true power of spectroscopic analysis lies in the integration of data from multiple techniques.

- MS confirms the molecular weight (183.16 g/mol) and elemental formula ($C_8H_9NO_4$).
- IR confirms the presence of key functional groups: -COOH, -NH₂, -OH, and the aromatic ring.
- NMR provides the final, detailed picture, confirming the carbon-hydrogen framework, the substitution pattern on the aromatic ring, and the number of protons associated with each functional group.

Together, these three techniques provide a self-validating system for the unambiguous structural confirmation of **2-Amino-4-hydroxy-5-methoxybenzoic acid**, ensuring the compound's identity and purity for its intended application in research and development.

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